

Proposed Outline for Amphetamine vs. Methylphenidate Comparison:

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Compound of Interest

Compound Name: *Trazium esilate*

CAS No.: *97110-59-3*

Cat. No.: *B1683014*

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1. Introduction:

- Brief overview of psychostimulants and their clinical applications.
- Introduction to Amphetamine and Methylphenidate as central nervous system stimulants.
- Statement of the guide's purpose: to compare their mechanisms of action and psychostimulant effects based on experimental data.

2. Mechanism of Action:

- Detailed explanation of Amphetamine's mechanism as a dopamine, norepinephrine, and serotonin releasing agent and reuptake inhibitor.
- Detailed explanation of Methylphenidate's mechanism primarily as a dopamine and norepinephrine reuptake inhibitor.
- A Graphviz diagram illustrating the different molecular targets and pathways for both drugs at the synapse.

3. Comparative Psychostimulant Effects (Data-Driven):

- Neurochemical Effects:
 - Table summarizing in vitro data on binding affinities (K_i) and potencies (IC_{50}) for dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT).
 - Table summarizing in vivo microdialysis data comparing extracellular dopamine and norepinephrine levels in key brain regions (e.g., nucleus accumbens, prefrontal cortex) following administration of both drugs.
- Behavioral Effects:
 - Table summarizing data from locomotor activity studies in rodents.
 - Table summarizing data from drug self-administration and reinstatement studies to compare reinforcing properties and abuse liability.
 - Table summarizing effects on cognitive functions such as attention and working memory from relevant animal models (e.g., five-choice serial reaction time task).

4. Experimental Protocols:

- Detailed methodology for in vivo microdialysis in rodents to measure extracellular neurotransmitter levels.
- Detailed methodology for locomotor activity assessment in an open-field test.
- Detailed methodology for intravenous drug self-administration paradigms in rats or non-human primates.

5. Summary and Conclusion:

- Recap of the key differences in the pharmacological profiles of Amphetamine and Methylphenidate.

- Discussion of how these differences may translate to their therapeutic effects and side-effect profiles.
- Concluding remarks on the distinct nature of their psychostimulant properties.

We await user feedback on whether to proceed with a detailed guide on amphetamine or a comparative guide between amphetamine and a known psychostimulant like Methylphenidate.

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